L-Phenylalanine Methylamide: Molecular Architecture, Synthesis, and Applications in Drug Development

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-amino-N-methyl-3-phenylpropanamide*
CAS No.:	*60058-40-4*
Cat. No.:	*B3146494*

Get Quote

Executive Summary

L-Phenylalanine methylamide is a highly versatile, synthetically modified amino acid derivative that plays a foundational role in modern peptide synthesis and medicinal chemistry. By converting the native C-terminal carboxylic acid of L-phenylalanine into a methylamide, researchers can fundamentally alter the molecule's physicochemical properties—enhancing proteolytic stability, increasing lipophilicity, and directing specific hydrogen-bonding interactions in enzyme active sites. This technical guide provides an in-depth analysis of its molecular identity, the structural causality behind its use in drug design, and a self-validating, field-proven protocol for its synthesis.

Physicochemical Profiling & Molecular Identity

Understanding the baseline physicochemical properties of L-Phenylalanine methylamide is critical for predicting its behavior in both synthetic workflows and biological systems. The

© 2026 BenchChem. All rights reserved.

substitution of the hydroxyl group (-OH) with a methylamine group (-$NHCH_3$) shifts the molecule's polarity and hydrogen-bonding capacity, as detailed in the [1].

Table 1: Core Physicochemical Properties

Property	Value
IUPAC Name	(2S)-2-amino-N-methyl-3-phenylpropanamide
Common Synonyms	H-Phe-NHMe, (S)-Phe-NHMe
Molecular Formula	$C_{10}H_{14}N_2O$
Molecular Weight	178.23 g/mol
Exact Mass	178.1106 Da
CAS Registry Number	35373-92-3
Topological Polar Surface Area (TPSA)	55.1 $Å^2$
LogP (XLogP3)	0.5 (Computed) to 1.39 (Experimental estimates)
Physical State	Solid (Melting Point: 58-60 °C)

Data synthesized from authoritative chemical databases including [1] and [2].

Structural Causality in Peptide Design

In peptide drug development, the native C-terminus is highly susceptible to rapid enzymatic degradation by circulating carboxypeptidases. L-Phenylalanine methylamide is frequently utilized to cap the C-terminus of peptide sequences. The causality behind this specific modification is threefold:

- Proteolytic Shielding: The methylamide linkage is structurally distinct from standard peptide bonds, rendering it resistant to exopeptidase cleavage.
- Membrane Permeability: The addition of the methyl group increases the overall steric bulk and lipophilicity (LogP ~0.5) compared to a primary amide, which facilitates better cellular membrane penetration[1].

© 2026 BenchChem. All rights reserved.

- Targeted Hydrogen Bonding: The methylamide motif serves as a critical structural anchor in the active sites of target enzymes. A prime example is its role as a synthetic precursor in the development of Batimastat (BB-94), a potent matrix metalloproteinase (MMP) inhibitor. In the, the methylamide group forms essential hydrogen bonds with the MMP enzyme's backbone, securely anchoring the inhibitor in the S1' pocket[3],[4]. Furthermore, it is heavily utilized in the synthesis of where the rigid amide bond dictates enantioselectivity[5].

Self-Validating Synthesis Protocol

While Fmoc-chemistry is standard in peptide synthesis, the use of free methylamine (a strong nucleophile and base) during the amidation step poses a high risk of premature Fmoc cleavage. To mitigate this, the following protocol utilizes an orthogonal protection strategy starting with Boc-L-Phenylalanine. Every step includes a self-validating checkpoint to ensure technical accuracy.

Step 1: Carboxyl Activation

- Action: Dissolve 1.0 eq of Boc-L-Phenylalanine in anhydrous Dichloromethane (DCM). Add 1.1 eq of EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and 1.1 eq of HOBt (Hydroxybenzotriazole). Stir for 15 minutes at 0 °C.

- Causality: EDC·HCl is chosen because its urea byproduct is water-soluble, allowing for easy removal during aqueous workup. HOBt is critical to prevent racemization at the chiral alpha-carbon by forming a stable, yet highly reactive, OBt-ester intermediate.

- Self-Validation: Thin-Layer Chromatography (TLC) using DCM:MeOH (9:1) will show the disappearance of the starting material and the formation of a new, lower-Rf spot corresponding to the active ester.

Step 2: Methylamidation

- Action: To the activated mixture, add 1.5 eq of Methylamine hydrochloride ($CH_3NH_2 \cdot HCl$), followed by the dropwise addition of 2.5 eq of N,N-Diisopropylethylamine (DIPEA). Stir for 2 hours, allowing the reaction to warm to room temperature.

- Causality: Using the hydrochloride salt of methylamine rather than the free gas/liquid ensures precise stoichiometric control. DIPEA acts as a non-nucleophilic base to liberate the

© 2026 BenchChem. All rights reserved.

methylamine in situ, which then attacks the OBt-ester to form the methylamide.

- Self-Validation: Perform an aqueous wash (0.1 M HCl, then saturated $NaHCO_3$). The organic layer is concentrated. LC-MS of the crude intermediate must show the $[M+H]^+$ ion at m/z 279.1 (Boc-L-Phe-NHMe).

Step 3: Boc Deprotection

- Action: Dissolve the crude Boc-L-Phe-NHMe in a 50% solution of Trifluoroacetic acid (TFA) in DCM. Stir for 1 hour at room temperature.

- Causality: The highly acidic TFA cleanly cleaves the tert-butyloxycarbonyl (Boc) protecting group, releasing the free primary amine as a TFA salt, while leaving the robust methylamide bond intact.

- Self-Validation: Perform a Ninhydrin (Kaiser) test on a micro-aliquot. A rapid color change to deep blue confirms the successful liberation of the primary amine.

Step 4: Isolation and Neutralization

- Action: Evaporate the TFA/DCM under reduced pressure. Resuspend the residue in cold diethyl ether to precipitate the L-Phenylalanine methylamide TFA salt. For the free base, neutralize with basic ion-exchange resin or aqueous Na_2CO_3 followed by organic extraction.

- Causality: Precipitation in cold ether effectively removes non-polar organic impurities and residual TFA byproducts, yielding a high-purity solid.

Analytical Validation Workflows

To verify the integrity of the synthesized L-Phenylalanine methylamide ($C_{10}H_{14}N_2O$), the following analytical suite is mandatory:

- Mass Spectrometry (ESI-MS): The spectrum must exhibit a dominant$[M+H]^+$ ion at m/z 179.1, confirming the exact molecular weight of 178.23 g/mol [1].

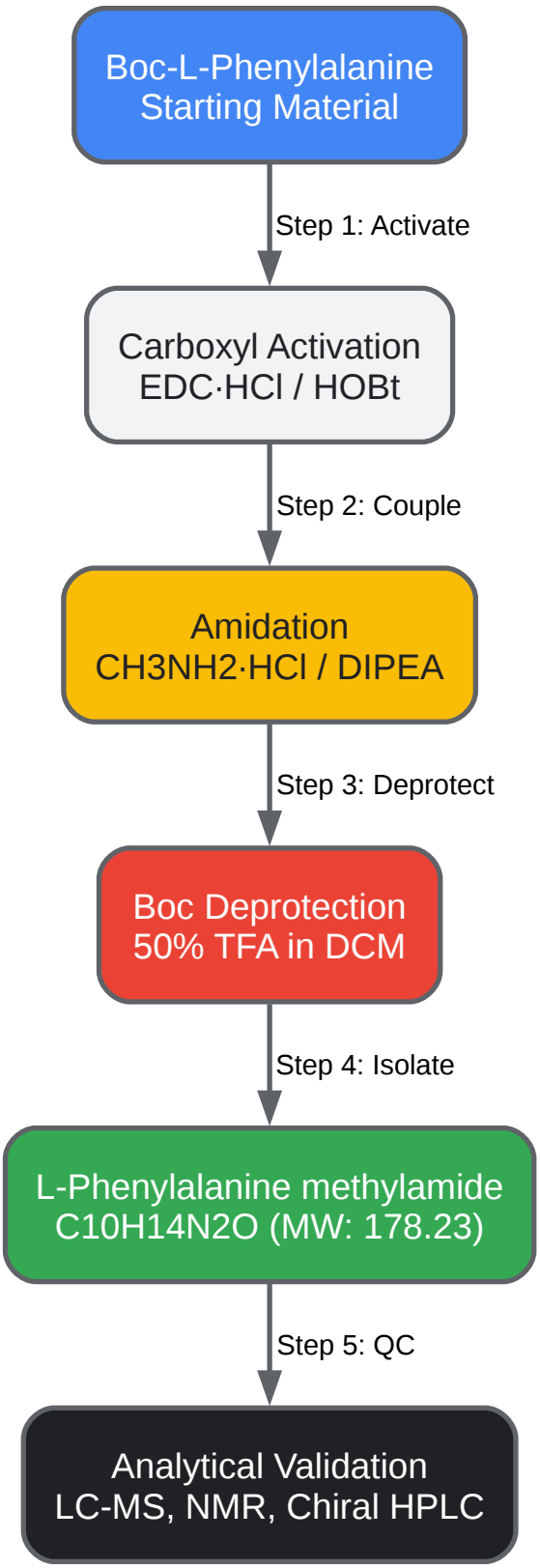
- Chiral HPLC: It is essential to verify that the (S)-configuration is retained (>98% ee). Racemization during activation can drastically alter biological activity. Use a chiral stationary phase (e.g., Daicel Chiralcel OD-H) with a hexane/isopropanol gradient[5].

© 2026 BenchChem. All rights reserved.

- NMR Spectroscopy: ^{1}H-NMR ($CDCl_3$) provides definitive structural proof. The spectrum must show the characteristic N-methyl doublet at approximately 2.6–2.7 ppm (integrating to 3 protons) and the aromatic multiplet at 7.2–7.3 ppm (integrating to 5 protons), confirming successful amidation and structural integrity[6].

Synthesis and Validation Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Workflow for the synthesis and analytical validation of L-Phenylalanine methylamide.

© 2026 BenchChem. All rights reserved.

References

- Title: (S)-**2-Amino-N-methyl-3-phenylpropanamide** | C10H14N2O Source: PubChem (National Institutes of Health) URL:[Link]
- Title: (S)-**2-Amino-N-methyl-3-phenylpropanamide** | CAS#:35373-92-3 Source: Chemsrc URL:[Link]
- Title: Synthesis of Both Enantiomers of Chiral Phenylalanine Derivatives Catalyzed by Cinchona Alkaloid Quaternary Ammonium Salts as Asymmetric Phase Transfer Catalysts Source: PubMed Central (PMC) URL:[Link]
- Title: Batimastat, バチマスタット Source: New Drug Approvals URL:[Link]
- Title: The enantioselective total syntheses of eight cladiellin natural products Source: University of Glasgow Theses URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. (S)-2-Amino-N-methyl-3-phenylpropanamide | C10H14N2O | CID 10176363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (S)-2-Amino-N-methyl-3-phenylpropanamide | CAS#:35373-92-3 | Chemsrc [chemsrc.com]
- 3. newdrugapprovals.org [newdrugapprovals.org]
- 4. newdrugapprovals.org [newdrugapprovals.org]
- 5. Synthesis of Both Enantiomers of Chiral Phenylalanine Derivatives Catalyzed by Cinchona Alkaloid Quaternary Ammonium Salts as Asymmetric Phase Transfer Catalysts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. theses.gla.ac.uk [theses.gla.ac.uk]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [L-Phenylalanine Methylamide: Molecular Architecture, Synthesis, and Applications in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3146494/docs#l-phenylalanine-methylamide-molecular-architecture-synthesis-and-applications-in-drug-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check